

An In-depth Technical Guide to the Safe Handling of Dimethoxydiphenylsilane

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Compound of Interest

Compound Name: *Dimethoxydiphenylsilane*

Cat. No.: *B146717*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Dimethoxydiphenylsilane** (CAS No. 6843-66-9), a versatile organosilicon compound used in various industrial and research applications. Adherence to the following protocols is crucial to ensure the safety of laboratory personnel and the integrity of experimental work.

Chemical and Physical Properties

Dimethoxydiphenylsilane is a colorless, clear liquid with the molecular formula $C_{14}H_{16}O_2Si$. [1] A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Table 1: Physical and Chemical Properties of **Dimethoxydiphenylsilane**

Property	Value
Molecular Weight	244.36 g/mol [1][2]
Appearance	Colorless transparent liquid[3]
Boiling Point	161 °C at 15 mmHg[3][4]
Melting Point	<0°C[5]
Density	1.075-1.085 g/cm³ at 20 °C[3]
Flash Point	121 °C (249.8 °F) - closed cup[1][6]
Refractive Index	1.5350-1.5450 at 25 °C[3]
Water Solubility	3 mg/L at 20°C[5]
Vapor Pressure	0.03 Pa at 25°C[5]
Purity	≥98% (GC)[3]

Toxicological Data and Health Hazards

Dimethoxydiphenylsilane is classified as a hazardous substance, primarily causing skin and serious eye irritation.[7][8] It is also toxic to aquatic life with long-lasting effects.[2] Upon contact with water or moisture, it can hydrolyze to form methanol, which can lead to systemic toxic effects.[8] A summary of available toxicological data is provided in Table 2.

Table 2: Toxicological Properties of **Dimethoxydiphenylsilane**

Endpoint	Species	Route	Value
LC50	Rat	Inhalation	> 42 mg/m³/4hr[2][6]
LD50	Rabbit	Dermal	20 g/kg[1]

Primary Health Hazards:

- Skin Irritation: Causes skin irritation upon contact.[7][8]

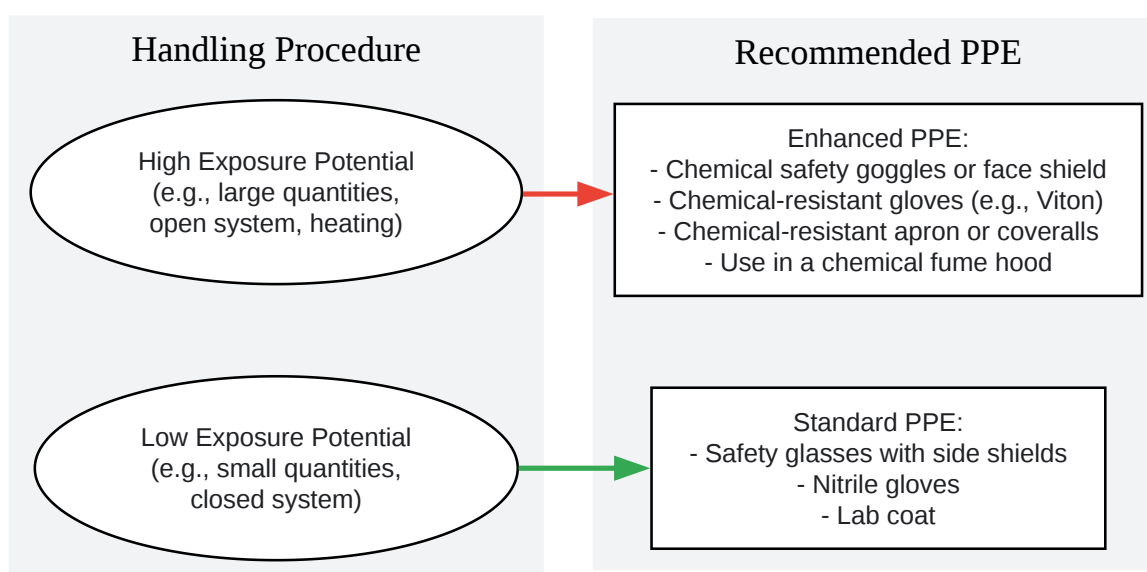
- Eye Irritation: Causes serious eye irritation.[7][8]
- Inhalation: May cause irritation to the respiratory tract. Overexposure can lead to coughing, headache, and nausea.[8]
- Ingestion: Oral toxicity is associated with the formation of methanol upon hydrolysis in the stomach. This can cause nausea, vomiting, headache, and visual disturbances, including blindness.[8]
- Aquatic Toxicity: Toxic to aquatic organisms, with potentially long-term adverse effects in the aquatic environment.[2][7]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure risks and maintain the chemical's integrity.

3.1. Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Dimethoxydiphenylsilane** to determine the appropriate level of PPE. The following diagram outlines the logical selection of PPE based on the type of handling procedure.



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Caption: PPE selection workflow for handling **Dimethoxydiphenylsilane**.

3.2. Storage

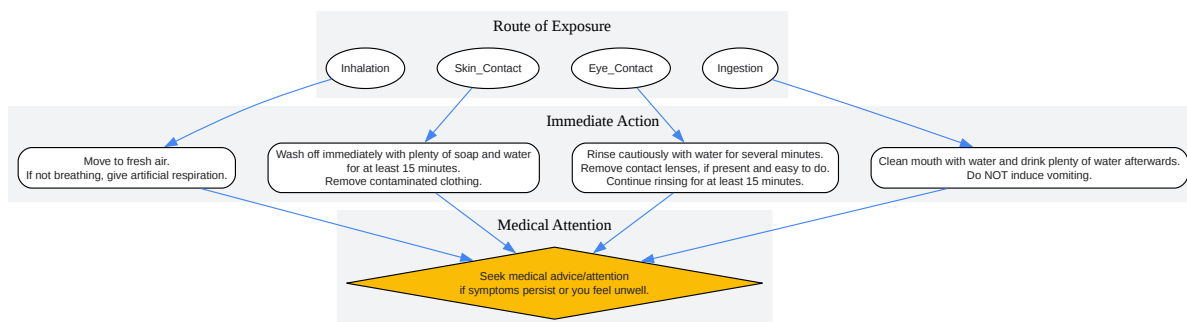
- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[1\]](#)[\[9\]](#)
- Keep containers tightly closed to prevent contact with moisture, which can lead to hydrolysis.
[\[8\]](#)
- Store away from incompatible materials such as oxidizing agents and water.[\[1\]](#)[\[8\]](#)
- The recommended storage temperature is between 0-8°C.[\[3\]](#)

Emergency Procedures

In the event of an emergency, follow the appropriate first-aid and spill response procedures outlined below.

4.1. First-Aid Measures

The following diagram illustrates the immediate first-aid steps to be taken for different routes of exposure.

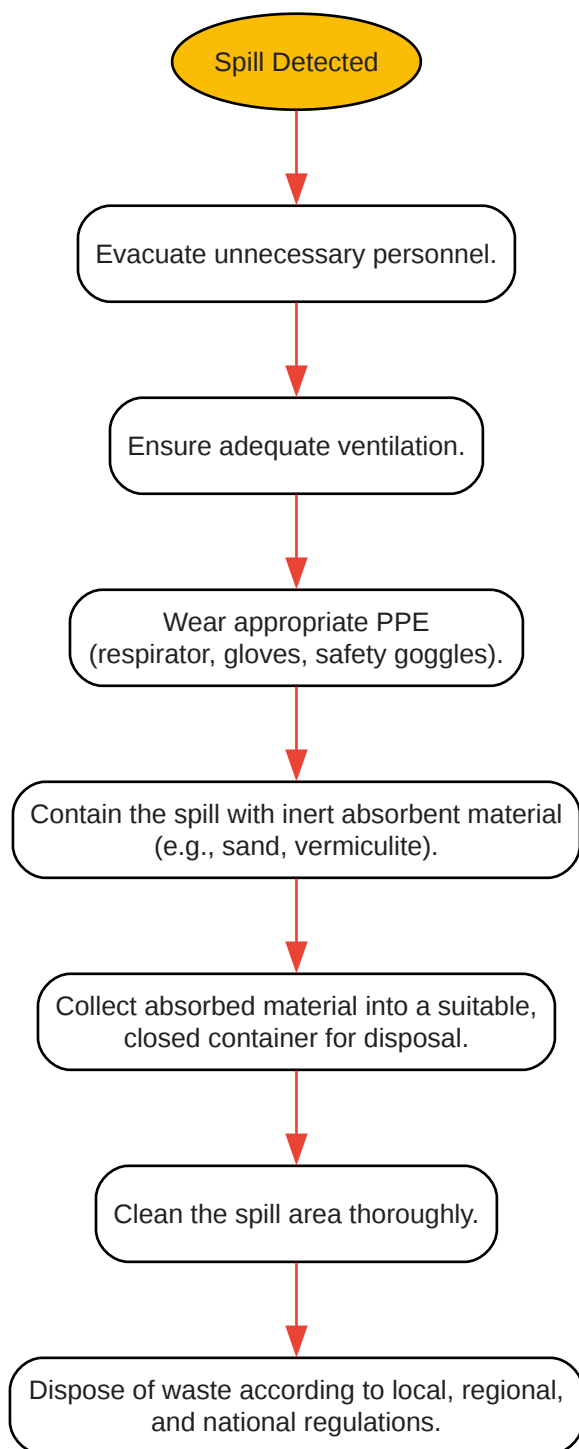


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Caption: First-aid procedures for **Dimethoxydiphenylsilane** exposure.

4.2. Spill Response

The workflow for responding to a spill of **Dimethoxydiphenylsilane** is detailed in the diagram below.



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Caption: Workflow for **Dimethoxydiphenylsilane** spill response.

Experimental Protocols: Toxicity Testing

Methodology

While the exact experimental details for the cited toxicological studies on **Dimethoxydiphenylsilane** are not publicly available, the following represents a standardized methodology for acute toxicity testing based on established guidelines.

5.1. Acute Inhalation Toxicity (LC50)

This protocol is based on general principles for conducting acute inhalation toxicity studies.

- **Test Animals:** Young adult rats (e.g., Wistar or Sprague-Dawley strains), nulliparous and non-pregnant females.
- **Housing and Acclimatization:** Animals are housed in environmentally controlled conditions for at least 5 days prior to the study to allow for acclimatization.
- **Exposure Apparatus:** A whole-body or nose-only inhalation exposure chamber designed to provide a stable and uniform concentration of the test substance.
- **Test Substance Generation:** **Dimethoxydiphenylsilane** vapor is generated and mixed with air to achieve the target concentrations. The concentration in the chamber is monitored continuously.
- **Experimental Groups:** At least three dose groups with a control group (air only). The doses are selected to produce a range of toxic effects, from no effect to mortality.
- **Exposure Conditions:** Animals are exposed to the test substance for a fixed duration, typically 4 hours.
- **Observations:** Animals are observed for clinical signs of toxicity during and after exposure. Body weights are recorded before and after the study.
- **Endpoint:** Mortality is recorded for 14 days post-exposure. The LC50 (the concentration estimated to cause mortality in 50% of the test animals) is calculated using appropriate statistical methods.

- Pathology: A gross necropsy is performed on all animals.

5.2. Acute Dermal Toxicity (LD50)

This protocol is based on general principles for conducting acute dermal toxicity studies.

- Test Animals: Young adult rabbits are typically used for dermal toxicity studies.
- Preparation of Animals: Approximately 24 hours before the test, the fur is removed from the dorsal area of the trunk of the test animals.
- Application of Test Substance: The test substance is applied uniformly over an area which is approximately 10% of the total body surface area. The treated area is then covered with a porous gauze dressing and non-irritating tape to hold it in place and prevent ingestion of the substance.
- Experimental Groups: At least three dose levels with a control group. Doses are selected to bracket the expected LD50 value.
- Exposure Duration: The exposure period is typically 24 hours.
- Observations: Animals are observed for signs of toxicity and skin reactions at regular intervals for 14 days. Body weights are recorded weekly.
- Endpoint: Mortality is recorded over the 14-day observation period. The LD50 (the dose estimated to cause mortality in 50% of the test animals) is calculated.
- Pathology: A gross necropsy is performed on all animals.

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable local, regional, and national regulations.^[7] **Dimethoxydiphenylsilane** and its containers should be treated as hazardous waste.

This technical guide is intended to provide comprehensive safety and handling information for **Dimethoxydiphenylsilane**. It is imperative that all personnel handling this chemical are

thoroughly trained in its safe use and emergency procedures. Always consult the most recent Safety Data Sheet (SDS) before use.

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